

Aloenin B: A Technical Overview of its Chemical Properties and Biological Significance

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Compound of Interest

Compound Name: Aloenin B

Cat. No.: B14133693

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Abstract

Aloenin B is a naturally occurring compound isolated from the leaves and roots of *Aloe hijazensis*. This technical guide provides a comprehensive overview of its chemical identity, including its CAS number and molecular formula. While research on the specific biological activities of purified **Aloenin B** is nascent, this document summarizes the known bioactive properties of the extracts from which it is derived, suggesting potential areas for future investigation. Detailed methodologies for the isolation of related compounds from *Aloe* species are also presented to facilitate further research and drug discovery efforts.

Chemical Identity and Properties

Aloenin B is a distinct chemical entity within the diverse family of compounds found in *Aloe* species. It is crucial to distinguish it from other well-known *Aloe* constituents such as Aloin B and Aloenin to ensure accuracy in research and development.

Property	Value	Reference
CAS Number	106533-41-9	[1]
Molecular Formula	C34H38O17	[1]
Molecular Weight	718.66 g/mol	
Source	Leaves and roots of Aloe hijazensis	[1]

Biological Activities and Therapeutic Potential

Currently, there is limited specific data on the biological activities of purified **Aloenin B**. However, the extracts of Aloe hijazensis, from which **Aloenin B** is isolated, have demonstrated potent antibacterial and antifungal activities. This suggests that **Aloenin B** may contribute to these properties and warrants further investigation as a potential antimicrobial agent.

Antimicrobial Activity of Aloe hijazensis Extracts

Extracts from the leaves and roots of Aloe hijazensis have been shown to possess significant activity against various microbial strains. While the specific contribution of **Aloenin B** to this activity is yet to be elucidated, the broad-spectrum antimicrobial action of the source extract indicates a promising area of study for this compound.

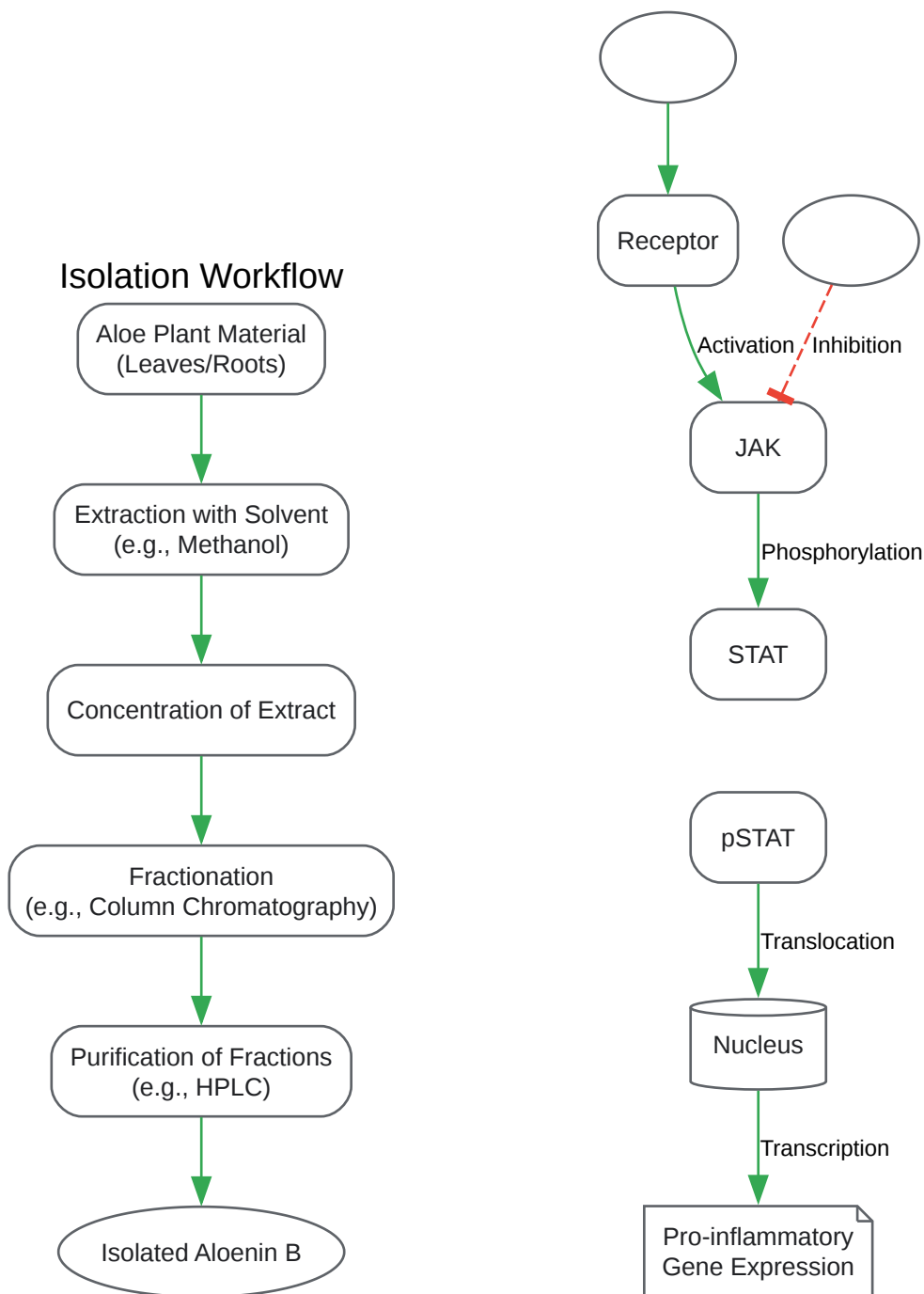
Experimental Protocols

General Protocol for the Isolation of Compounds from Aloe Species

The following is a general procedure for the extraction and isolation of bioactive compounds from Aloe species, which can be adapted for the specific isolation of **Aloenin B** from Aloe hijazensis.

Workflow for Isolation of Bioactive Compounds from Aloe

Aloin's Inhibition of the JAK/STAT Pathway



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References

- 1. medchemexpress.com [medchemexpress.com]
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